

# Essential Safety and Operational Protocols for Handling ZXH-4-130

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## Compound of Interest

Compound Name: ZXH-4-130

Cat. No.: B12411312

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **ZXH-4-130**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound, fostering a secure laboratory environment.

## I. Compound Identification and Hazard Assessment

**ZXH-4-130** is a highly potent and selective degrader of Cereblon (CRBN) and is classified as a CRBN-VHL hetero-PROTAC.<sup>[1][2][3][4]</sup> The available Safety Data Sheet (SDS) for the trifluoroacetate (TFA) salt of this compound (**ZXH-4-130** TFA) states that it is not classified as a hazardous substance or mixture.<sup>[5]</sup> However, standard laboratory precautions should always be observed to minimize exposure.

Summary of Key Safety Data:

Parameter	Value	Source
CAS Number	2711006-67-4	MedChemExpress SDS[5]
Molecular Formula	C48H59F3N6O11S	MedChemExpress SDS[5]
Molecular Weight	985.08	MedChemExpress SDS[5]
GHS Classification	Not a hazardous substance or mixture	MedChemExpress SDS[5]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents	MedChemExpress SDS[5]
Hazardous Decomposition	Under fire conditions, may emit toxic fumes	MedChemExpress SDS[5]

## II. Personal Protective Equipment (PPE)

Despite the non-hazardous classification, direct contact and inhalation should be avoided.[5]

The following PPE is mandatory when handling **ZXH-4-130**:

- **Eye Protection:** Chemical safety goggles or a face shield are required to protect against splashes.
- **Hand Protection:** Nitrile gloves should be worn to prevent skin contact. Gloves should be inspected before use and changed immediately if contaminated.
- **Body Protection:** A standard laboratory coat must be worn.
- **Respiratory Protection:** While generally not required in a well-ventilated area, a NIOSH-approved respirator may be necessary if there is a risk of generating dust or aerosols.

## III. Experimental Protocols: Handling and Disposal

### A. Engineering Controls:

- Work with **ZXH-4-130** should be conducted in a well-ventilated laboratory.

- A chemical fume hood is recommended, especially when handling the solid form or preparing stock solutions, to avoid the formation of dust and aerosols.[\[5\]](#)

#### B. Safe Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Clear the workspace of any unnecessary items.
- Weighing: If working with the solid form, weigh the compound in a fume hood or on a balance with a draft shield to minimize the dispersion of dust.
- Solution Preparation: When preparing solutions, add the solvent to the solid compound slowly to avoid splashing.
- Spill Management:
  - Minor Spills: For small spills, absorb the material with an inert absorbent material (e.g., vermiculite, sand) and place it in a sealed container for disposal. Clean the spill area with an appropriate solvent.
  - Major Spills: In the event of a large spill, evacuate the area and follow your institution's emergency procedures.

#### C. First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek prompt medical attention.[\[5\]](#)
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with water.[\[5\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support.[\[5\]](#)
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[5\]](#)

#### D. Storage:

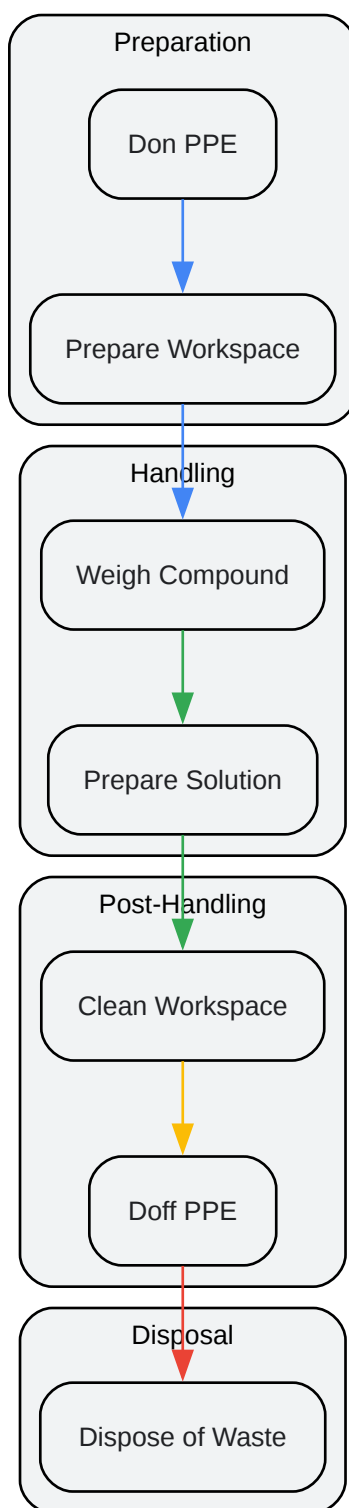
- Store **ZXH-4-130** in a tightly sealed container in a cool, dry, and well-ventilated area.
- For stock solutions, recommended storage is at -80°C for up to 6 months or -20°C for up to 1 month.<sup>[6]</sup>

#### E. Disposal Plan:

- Dispose of waste containing **ZXH-4-130** in accordance with all applicable federal, state, and local regulations for chemical waste.
- Do not dispose of down the drain or in the general trash.
- Contaminated labware and PPE should be placed in a designated, sealed waste container.

## IV. Workflow Visualization

The following diagram illustrates the standard workflow for handling **ZXH-4-130**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **ZXH-4-130**.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. ZXH-4-130 | CRBN降解剂 | MCE [medchemexpress.cn]
- 5. file.medchemexpress.eu [file.medchemexpress.eu]
- 6. medchemexpress.com [medchemexpress.com]
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